

Physical and Chemical Properties of Chrysomycin B: A Technical Guide

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Compound of Interest

Compound Name: Chrysomycin B

CAS No.: 83852-56-6

Cat. No.: B014802

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Introduction

Chrysomycin B (CAS: 83852-56-6) is a C-glycoside antitumor antibiotic belonging to the gilvocarcin class. Structurally, it is characterized by a planar benzonaphthopyranone chromophore linked to a specific sugar moiety. Unlike its congener Chrysomycin A (which possesses a vinyl group at the C-8 position), **Chrysomycin B** contains a methyl group at this position.^{[1][2]}

This structural nuance dictates its unique physicochemical behavior: while it retains potent DNA intercalation capabilities and photoactivated cross-linking potential, its solubility and lipophilicity profile differs slightly from the vinyl-substituted analogue. It acts primarily as a Topoisomerase II inhibitor and a photoactivated DNA-histone crosslinker.

Physicochemical Profile

The following data consolidates physical constants essential for analytical characterization and formulation.

Table 1: Core Physicochemical Constants

Property	Data	Technical Note
Molecular Formula	C ₂₇ H ₂₈ O ₉	
Molecular Weight	496.49 g/mol	Essential for molarity calculations.
Appearance	Yellow to greenish-yellow crystalline solid	Color intensity correlates with purity and hydration state.
Melting Point	255–260°C (with decomposition)	"Unsharp" melting behavior is typical for this class of glycosides.
Solubility (Primary)	DMSO, DMF (>10 mg/mL)	Preferred solvents for stock solution preparation.
Solubility (Secondary)	Methanol, Ethanol (Moderate)	Useful for intermediate dilutions but less stable long-term.
Solubility (Aqueous)	Insoluble	Requires organic co-solvent (e.g., <1% DMSO) for biological assays.
UV	~230-240 nm, ~398 nm	Identical chromophore to Gilvocarcin M. Strong absorption in UVA/Blue region drives photoactivation.
Chirality	D-configuration (Sugar moiety)	C-glycosidic bond fixes the sugar orientation relative to the planar core.

Structural & Chemical Analysis

The Chromophore-Sugar Interface

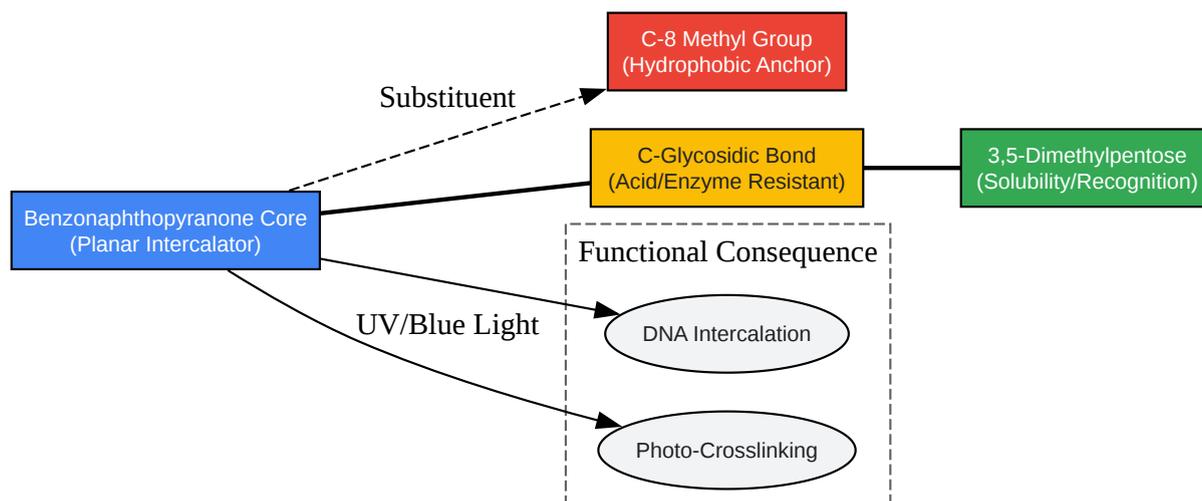
The stability and reactivity of **Chrysomycin B** are defined by the C-glycosidic bond connecting the benzonaphthopyranone core to the sugar (3,5-dimethylpentose). Unlike O-glycosides, the

C-C bond is resistant to enzymatic hydrolysis and acidic degradation, granting the molecule superior metabolic stability.

Key Structural Features:

- Planar Chromophore: Facilitates intercalation between DNA base pairs.
- C-8 Methyl Group: Distinguishes it from Chryso mycin A (Vinyl). This methyl group is chemically inert under standard conditions but contributes to the molecule's overall hydrophobicity.
- Photoactive Core: The coumarin-like substructure is responsible for the molecule's sensitivity to light (300–400 nm), which triggers radical formation and subsequent DNA cross-linking.

Diagram 1: Structural Connectivity & Functional Logic



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Caption: Structural connectivity of **Chryso mycin B** highlighting the stable C-glycosidic linkage and the functional roles of the chromophore and C-8 substituent.

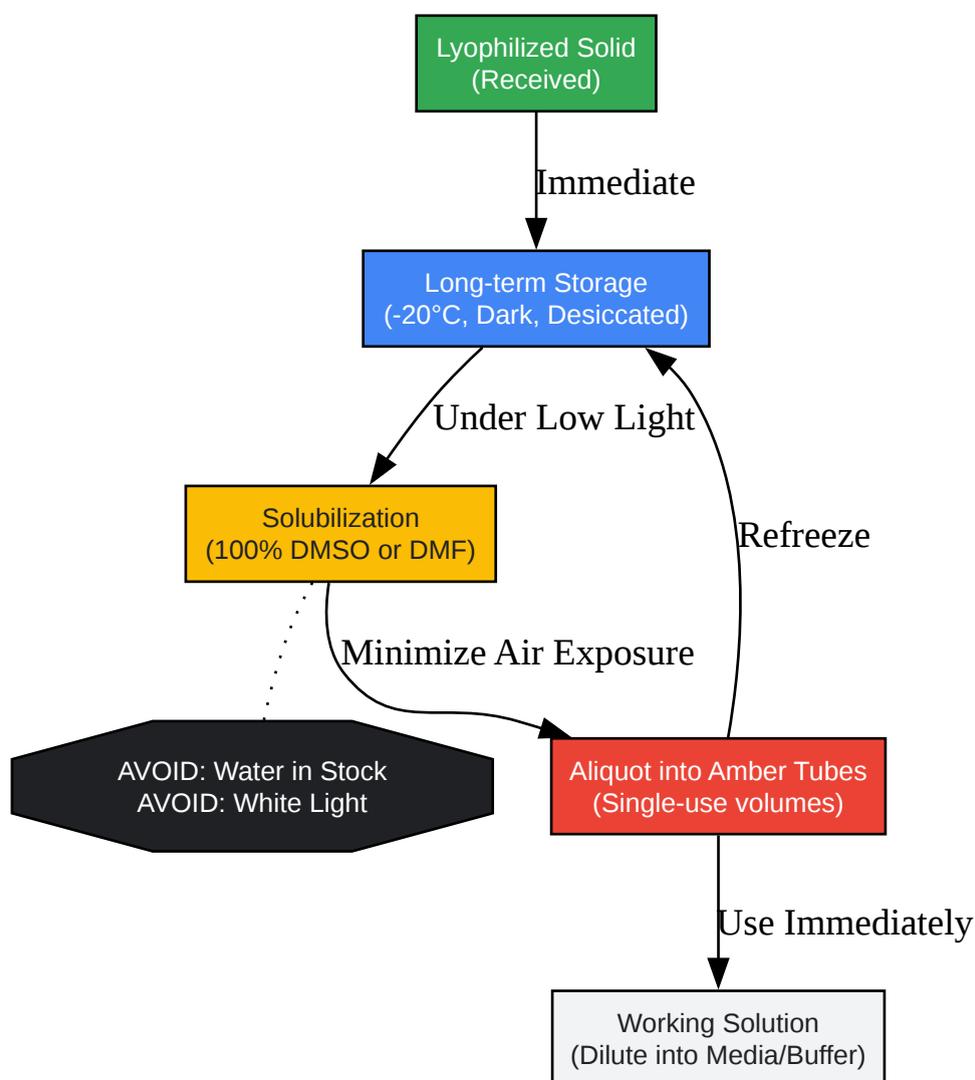
Stability & Handling Protocols

Critical Warning: **Chrysomycin B** is photosensitive. Exposure to ambient laboratory light (fluorescent) can trigger premature activation, leading to degradation or formation of inactive dimers.

Storage Workflow

- Solid State: Store at -20°C , desiccated, and protected from light (amber vials + foil wrap). Stable for >2 years.
- Stock Solution (DMSO): Stable at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles which can induce precipitation.

Diagram 2: Stability & Handling Workflow



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Caption: Optimized workflow for handling **Chrysomycin B** to prevent photodegradation and hydrolysis.

Experimental Protocols

Protocol A: Preparation of Stock Solution (10 mM)

- Reagents: Anhydrous DMSO (Grade: Molecular Biology, $\geq 99.9\%$).
- Procedure:
 - Weigh 4.96 mg of **Chrysomycin B** in a micro-balance (under dim light).
 - Add 1.0 mL of Anhydrous DMSO.
 - Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 2 minutes.
 - Verification: Solution should be clear yellow. Any turbidity indicates incomplete dissolution.

Protocol B: Analytical HPLC Method

To verify purity or quantify concentration in biological matrices.

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.[3]
- Detection: UV at 254 nm and 398 nm.
- Gradient:
 - 0-2 min: 10% B

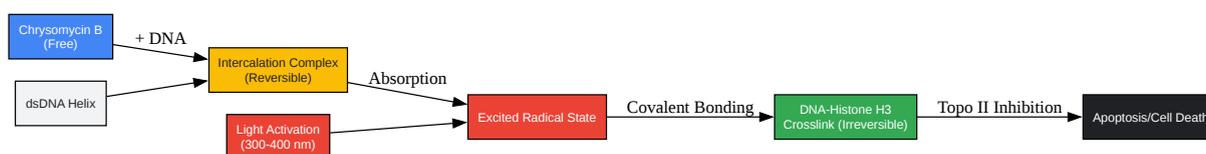
- 2-20 min: Linear gradient to 90% B
- 20-25 min: Hold at 90% B
- 25-30 min: Re-equilibrate to 10% B

Mechanism of Action (Physicochemical Basis)

Chrysomycin B operates via a dual mechanism driven by its physical structure:

- Intercalation: The planar tetracyclic core inserts between DNA base pairs. This is a thermodynamic equilibrium process (in the range).
- Photo-Crosslinking: Upon excitation (UV/Blue light), the intercalated chromophore generates radical species that covalently crosslink the DNA backbone to Histone H3. This reaction is irreversible and cytotoxic.

Diagram 3: Mechanism of Action



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Caption: Mechanistic pathway from physical intercalation to photo-induced covalent crosslinking.

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- To cite this document: BenchChem. [Physical and Chemical Properties of Chrysomycin B: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014802#physical-and-chemical-properties-of-chrysomycin-b>]

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